

Fmoc-DL-Methionine in Solid-Phase Peptide Synthesis: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Fmoc-DL-methionine*

CAS No.: 144701-23-5

Cat. No.: B3419499

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Executive Summary

The 9-fluorenylmethoxycarbonyl (Fmoc) strategy has fundamentally transformed solid-phase peptide synthesis (SPPS) by providing a mild, orthogonal protection scheme that avoids the harsh acidic conditions of older Boc-based methods[1]. Within this framework, the incorporation of methionine—specifically the racemic mixture **Fmoc-DL-methionine**—presents unique chemical challenges dictated by its highly reactive thioether side chain[2]. While naturally occurring biological peptides utilize L-methionine, the DL-racemate is frequently deployed in the development of peptidomimetics, racemic crystallography, and structure-activity relationship (SAR) screening libraries to probe stereochemical dependencies.

This whitepaper provides a rigorous examination of the structural properties, mechanistic behavior, and optimized handling protocols for **Fmoc-DL-methionine**. By understanding the causality behind side reactions like thioether oxidation and alkylation, researchers can implement self-validating workflows to ensure high-fidelity peptide assembly[2],[3].

Chemical Structure & Physicochemical Properties

Fmoc-DL-methionine is an N-terminally protected amino acid derivative. The lipophilic Fmoc group shields the primary amine, providing stability during storage and coupling[4]. The defining feature of this molecule is the methionine thioether side chain ($-\text{CH}_2-\text{CH}_2-\text{S}-\text{CH}_3$), which imparts both critical biological function and synthetic vulnerability.

Table 1: Physicochemical Data of Fmoc-Methionine Derivatives

Property	Value / Description
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)-DL-methionine
Molecular Formula	$\text{C}_{20}\text{H}_{21}\text{NO}_4\text{S}$
Molecular Weight	371.45 g/mol
CAS Number (DL-Racemate)	144701-23-5
CAS Number (L-Enantiomer)	71989-28-1[5]
CAS Number (D-Enantiomer)	112883-40-6[4]
Appearance	White to off-white crystalline powder[4]
Melting Point	121-123 °C (Reference for L-enantiomer)[5]
Solubility	Slightly soluble in water; highly soluble in DMF, DCM, and NMP[4]

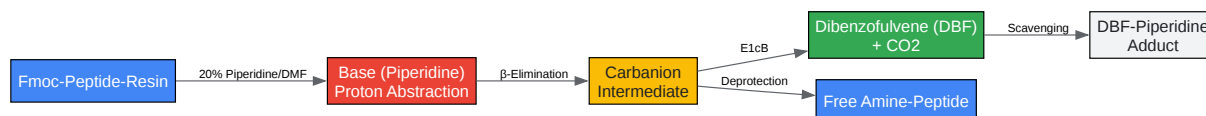
Mechanistic Insights: The Fmoc Protection System & Methionine Reactivity

The E1cB Deprotection Pathway

The Fmoc group is prized for its absolute stability to acidic conditions and its rapid lability in mild bases[6]. Deprotection is universally achieved using 20% piperidine in dimethylformamide (DMF)[7]. The reaction proceeds via an E1cB (Elimination Unimolecular conjugate Base) mechanism[6].

The mildly basic piperidine abstracts the highly acidic β -hydrogen of the fluorene ring, generating a stabilized carbanion. This intermediate rapidly collapses, releasing carbon dioxide

and dibenzofulvene (DBF)[6]. Because DBF is highly electrophilic and capable of re-alkylating the exposed peptide chain, piperidine serves a dual purpose: it acts as the base for deprotection and as a nucleophilic scavenger, reacting with DBF to form an inert adduct[6].



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Fig 1. Base-induced E1cB elimination mechanism of Fmoc deprotection and DBF scavenging.

Methionine Oxidation and Alkylation Dynamics

Unlike many other amino acids in Fmoc/tBu SPPS, methionine is typically introduced without a side-chain protecting group[2]. The thioether sulfur is highly nucleophilic, making it susceptible to two major side reactions:

- Oxidation: Methionine easily oxidizes to methionine sulfoxide [Met(O)] and, under harsher conditions, to methionine sulfone[Met(O₂)] in the presence of atmospheric oxygen or reactive oxygen species[2].
- S-Alkylation: During the final trifluoroacetic acid (TFA) cleavage, the removal of t-butyl (tBu), trityl (Trt), and pentamethylchroman-6-sulfonyl (Pmc) groups generates highly reactive carbocations[8]. Without adequate chemical scavenging, these carbocations will alkylate the methionine thioether, irreversibly modifying the peptide mass (+56 Da for tBu adducts)[9].

Experimental Methodologies: A Self-Validating Workflow

To ensure high-fidelity synthesis when incorporating **Fmoc-DL-methionine**, the following protocols integrate specific chemical safeguards to address the vulnerabilities outlined above.

Protocol 1: Coupling of Fmoc-DL-Methionine

While DL-methionine is already a racemic mixture, standardizing the coupling protocol ensures optimal yield and prevents sequence truncation.

Step-by-Step Methodology:

- **Resin Preparation:** Swell the peptide-resin (e.g., Rink Amide for C-terminal amides) in DMF for 1 hour to expand the polymer matrix and maximize the exposure of reactive sites[10].
- **Fmoc Deprotection:** Treat the resin with 20% piperidine in DMF for 5–20 minutes[10]. Wash thoroughly with DMF (5 times) to remove all traces of piperidine and the DBF-adduct[7].
- **Activation:** In a separate vial, dissolve 4 equivalents of Fmoc-DL-Met-OH and 4 equivalents of an activator (e.g., HATU or HCTU) in DMF containing 20% N-methylmorpholine (NMM) or collidine[7].
 - **Causality Note:** Pre-activation ensures rapid amide bond formation, minimizing the exposure time of the growing peptide chain to potential side reactions.
- **Coupling:** Add the activated amino acid solution to the resin. Agitate at room temperature for 1 to 4 hours[10].
- **System Validation:** Perform a Kaiser test (ninhydrin test). A colorless/yellow resin indicates complete coupling (absence of free primary amines). A blue resin indicates incomplete coupling, necessitating a second coupling cycle.
- **Washing:** Wash the resin with DMF (3 times) to remove excess reagents[10].

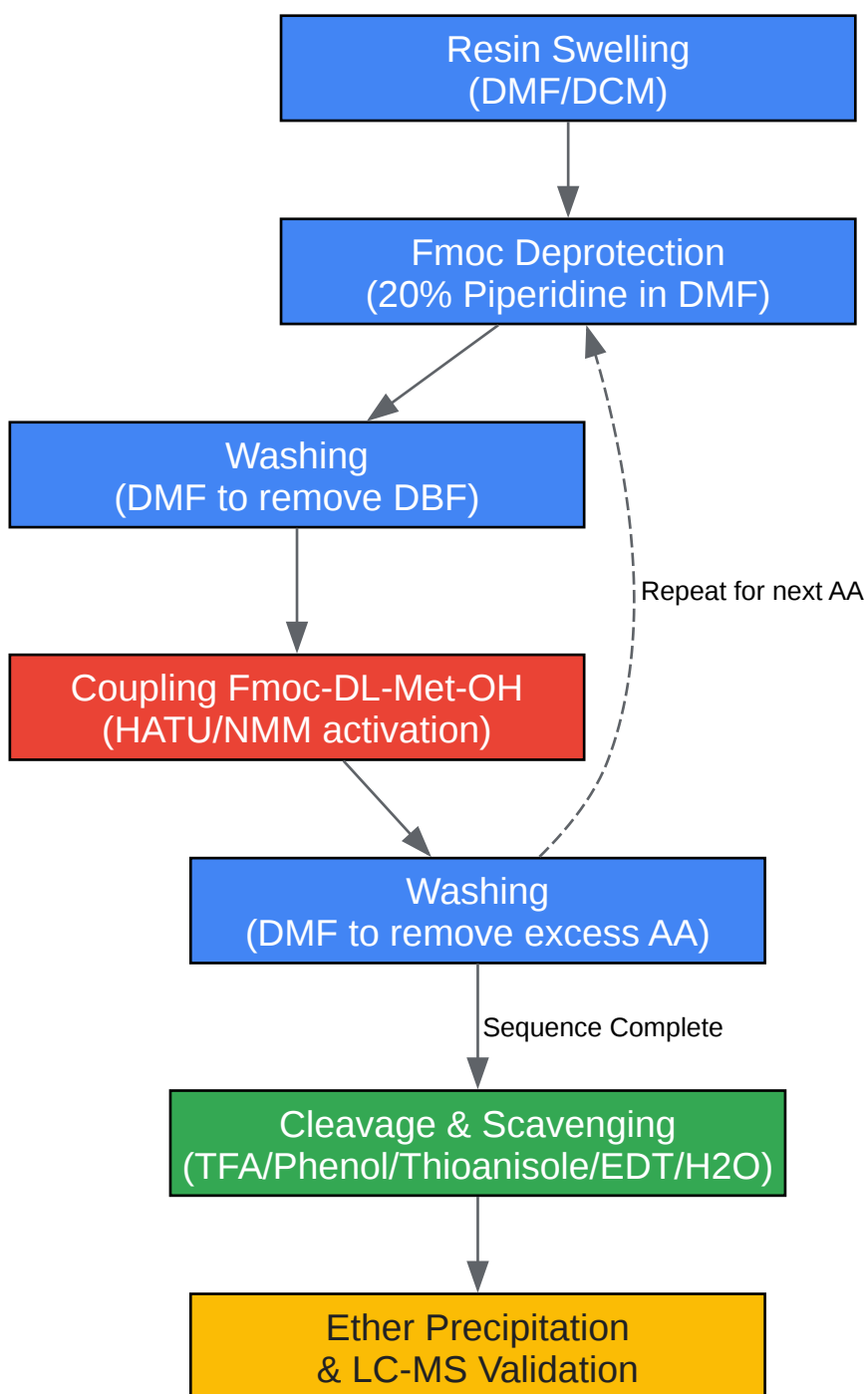
Protocol 2: Cleavage and Scavenging (Managing Oxidation)

The final cleavage step is the most critical phase for methionine-containing peptides. A specialized cleavage cocktail is mandatory to prevent S-alkylation and reverse any inadvertent oxidation[10],[3]. Reagent K or Reagent H are the industry standards[8],[3].

Step-by-Step Methodology:

- Cocktail Preparation (Reagent K equivalent): Prepare a fresh mixture of TFA (82.5%), phenol (5%), thioanisole (5%), 1,2-ethanedithiol (EDT) (2.5%), and water (5%)[8].
 - Causality Note: TFA acts as the primary cleavage agent[9]. Water quenches t-butyl cations[9]. EDT is a potent thiol scavenger that traps carbocations and prevents S-alkylation[8]. Thioanisole acts synergistically as a reducing agent to convert any formed methionine sulfoxide back to the native thioether[3],[9].
- Cleavage Reaction: Add the cleavage cocktail to the dried peptide-resin (approx. 10–30 mL per gram of resin)[8],[3].
- Incubation: Stir the mixture at room temperature for 2 to 3 hours under an inert gas (nitrogen or argon) to minimize oxidative stress[1],[3].
- Filtration: Filter the resin and collect the TFA filtrate containing the cleaved, deprotected peptide[10]. Wash the resin once with neat TFA and combine the filtrates[3].
- Precipitation: Add the combined filtrate dropwise into cold (0°C) diethyl ether (at least 10 volumes relative to TFA) to precipitate the crude peptide[10].
- Isolation & Validation: Centrifuge the mixture to pellet the peptide. Decant the ether, wash the pellet twice more with cold ether to remove residual scavengers, and dry under vacuum[10]. Analyze the crude precipitate via LC-MS to confirm the target mass and verify the absence of +16 Da (sulfoxide) or +56 Da (t-butyl alkylation) adducts.

Workflow Visualization: The SPPS Cycle



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Fig 2. Solid-Phase Peptide Synthesis (SPPS) cycle optimized for methionine peptides.

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